

# Diethyl diethylmalonate safety data sheet (SDS) information

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## An In-depth Technical Guide to the Safety Data for **Diethyl Diethylmalonate**

Chemical Identifier: Diethyl 2,2-diethylpropanedioate CAS Number: 77-25-8 Molecular Formula:  $C_{11}H_{20}O_4$

This technical guide provides a comprehensive summary of the safety data for **diethyl diethylmalonate** (CAS 77-25-8), compiled for researchers, scientists, and professionals in drug development. The information is collated from multiple Safety Data Sheets (SDS) to ensure a thorough overview of handling, storage, and emergency procedures.

## Chemical and Physical Properties

The fundamental physical and chemical properties of **diethyl diethylmalonate** are summarized below. This data is essential for safe laboratory handling and for predicting the substance's behavior under various conditions.

Property	Value	Citation(s)
Appearance	Colorless liquid / oil	<a href="#">[1]</a> <a href="#">[2]</a>
Odor	Powerful, fruity, pear-like	<a href="#">[2]</a>
Molecular Weight	216.27 g/mol	<a href="#">[3]</a>
Boiling Point	228-230 °C (lit.) 112 °C @ 17 mmHg	<a href="#">[2]</a>
Density	0.99 g/mL at 25 °C (lit.)	<a href="#">[2]</a>
Flash Point	94 °C / 201.2 °F	<a href="#">[1]</a>
Refractive Index	n <sub>20/D</sub> 1.423 (lit.)	<a href="#">[2]</a>
Solubility	Soluble in chloroform; sparingly soluble in methanol.	<a href="#">[2]</a>
Storage Temperature	Room Temperature, sealed in dry conditions.	<a href="#">[2]</a>

## Hazard Identification and Classification

There is conflicting information regarding the hazard classification of **diethyl diethylmalonate**.

According to one supplier, the chemical is not considered hazardous by the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200) and requires no specific label elements. [\[1\]](#) However, data aggregated by PubChem from various notifiers indicates that while the chemical does not meet GHS hazard criteria in 50% of reports, the other 50% issue a warning for skin irritation (H315).[\[3\]](#) Given this discrepancy, users should handle the substance with care, assuming it may be a potential skin irritant.

## Toxicological Data

A critical review of available safety data sheets reveals a significant lack of quantitative toxicological information for **diethyl diethylmalonate**. Most sources explicitly state that no acute toxicity information is available for the product.[\[1\]](#) Fields for skin corrosion/irritation,

serious eye damage/irritation, and carcinogenicity are generally reported as "No data available."<sup>[1]</sup>

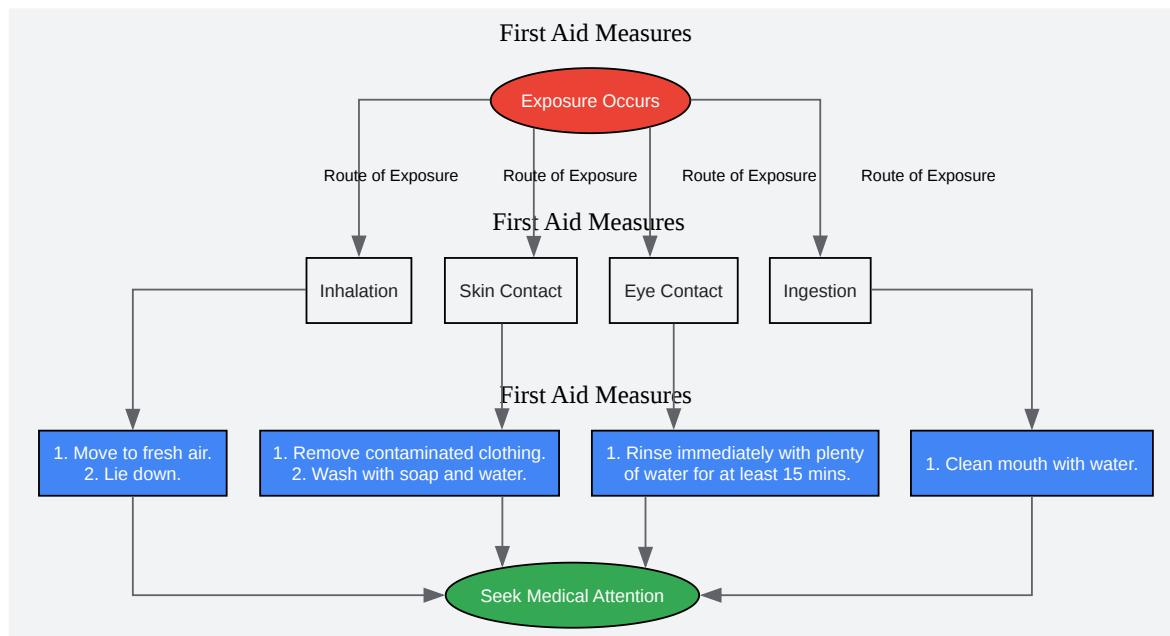
Toxicological Endpoint	Data	Citation(s)
Acute Oral Toxicity	No information available	<a href="#">[1]</a>
Acute Dermal Toxicity	No information available	<a href="#">[1]</a>
Acute Inhalation Toxicity	No information available	<a href="#">[1]</a>
Skin Corrosion/Irritation	No data available (Conflicting GHS reports exist)	<a href="#">[1]</a> <a href="#">[3]</a>
Serious Eye Damage/Irritation	No data available	<a href="#">[1]</a>
Carcinogenicity	No data available	<a href="#">[1]</a>

## Experimental Protocols

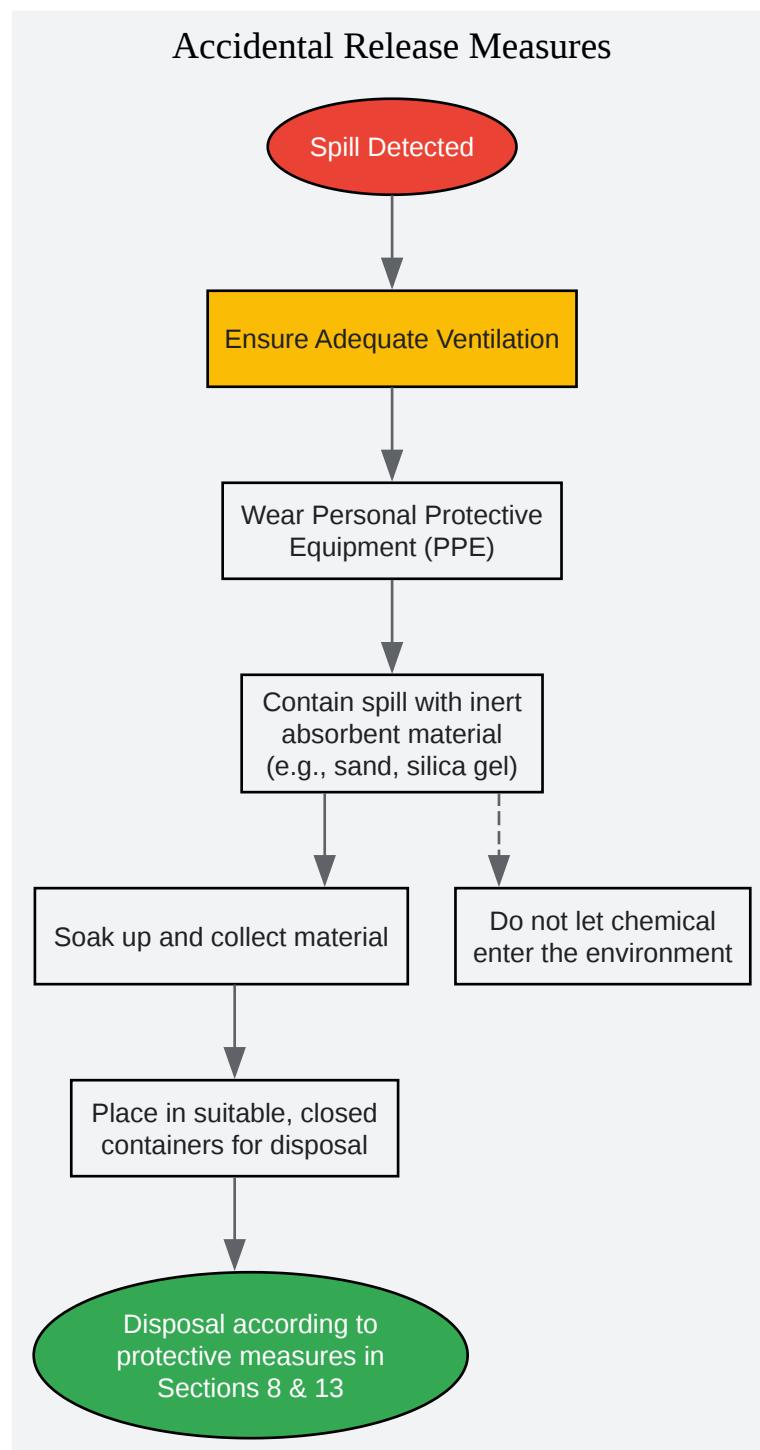
The Safety Data Sheets and publicly available toxicological summaries for **diethyl diethylmalonate** (CAS 77-25-8) do not cite specific experimental studies or their methodologies. The recurring entry for key toxicological endpoints is "No data available."<sup>[1]</sup> Consequently, detailed experimental protocols for toxicity testing of this specific substance cannot be provided. Standardized testing guidelines, such as those from the OECD, would likely be employed for any future toxicological assessments.

## Emergency Response and First Aid Workflows

The following diagrams outline the logical workflows for handling emergencies involving **diethyl diethylmalonate**, based on standard SDS recommendations.

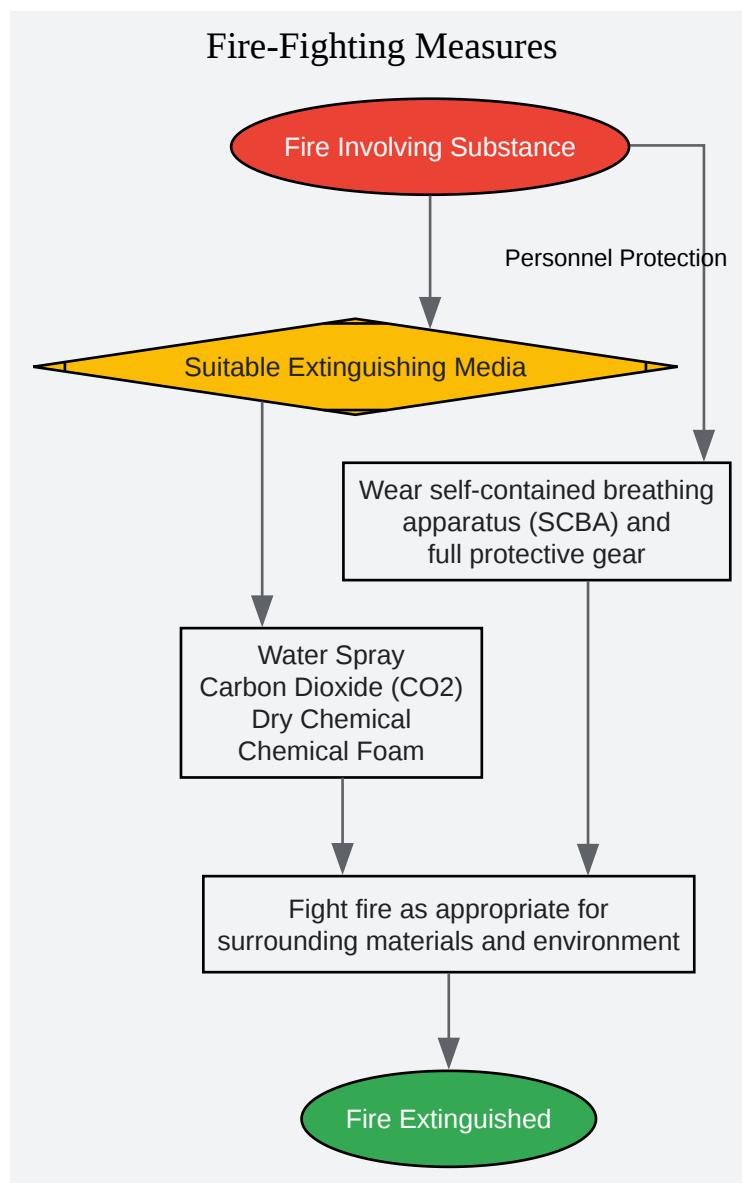
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### First Aid Workflow for **Diethyl Diethylmalonate**



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Spill Response Protocol



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### Fire Response Workflow

## Handling, Storage, and Personal Protection

Proper handling and storage are crucial to ensure safety in a laboratory setting.

#### Handling:

- Avoid contact with skin and eyes.[\[1\]](#)

- Do not breathe mist, vapors, or spray.[\[1\]](#)
- Ensure adequate ventilation during use.[\[1\]](#)

**Storage:**

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)
- Store away from heat, sparks, and open flames.[\[1\]](#)
- Incompatible materials include strong oxidizing agents.[\[1\]](#)

**Personal Protective Equipment (PPE):**

- Eye/Face Protection: Wear safety glasses with side shields or goggles conforming to EN166.[\[1\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[1\]](#)
- Respiratory Protection: Under normal use conditions with adequate ventilation, no protective equipment is needed. For large-scale use or in emergencies, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used.[\[1\]](#)

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